

how to dissolve and store lyophilized (Thr4,Gly7)-Oxytocin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Thr4,Gly7)-Oxytocin

Cat. No.: B10855220

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Application Notes and Protocols for (Thr4,Gly7)-Oxytocin

For Researchers, Scientists, and Drug Development Professionals

Introduction

(Thr4,Gly7)-Oxytocin is a synthetic analog of the neuropeptide oxytocin. It is a potent and specific agonist for the oxytocin receptor (OTR) and has been instrumental in elucidating the physiological roles of oxytocin in various biological systems. This document provides detailed protocols for the proper dissolution and storage of lyophilized **(Thr4,Gly7)-Oxytocin**, as well as application notes for its use in in-vitro studies.

Product Information

- Product Name: **(Thr4,Gly7)-Oxytocin**
- Appearance: White lyophilized powder
- Storage of Lyophilized Powder: Store at -20°C for up to 3 years.^[1] Keep away from moisture.^[1]

Dissolution and Reconstitution

Proper reconstitution of lyophilized **(Thr4,Gly7)-Oxytocin** is crucial for maintaining its biological activity. It is recommended to equilibrate the vial to room temperature for 25 to 45 minutes before opening to prevent condensation.[2] Briefly vortex the vial to ensure all the powder is at the bottom.[2]

Recommended Solvents and Solubility

(Thr4,Gly7)-Oxytocin exhibits good solubility in water and Dimethyl Sulfoxide (DMSO).[3][4]

The choice of solvent will depend on the specific experimental requirements and the compatibility with the biological system under investigation.

Solvent	Solubility	Notes
Water	≥ 50 mg/mL	Use sterile, pyrogen-free water. If using for cell culture, filter-sterilize the solution through a 0.22 µm filter after reconstitution.[3]
DMSO	≥ 100 mg/mL	Use high-purity, anhydrous DMSO. Be aware that DMSO can have physiological effects at certain concentrations.

Table 1: Solubility of **(Thr4,Gly7)-Oxytocin** in Common Solvents.

Reconstitution Protocol for Stock Solutions

- **Solvent Selection:** Choose the appropriate solvent based on the intended application (see Table 1). For most in vitro biological assays, sterile water or a buffered aqueous solution is preferred.
- **Calculation:** Determine the required volume of solvent to achieve the desired stock solution concentration. For example, to prepare a 1 mM stock solution from 1 mg of **(Thr4,Gly7)-Oxytocin** (Molecular Weight: ~940.1 g/mol), you would add approximately 1.06 mL of solvent.
- **Reconstitution:** Carefully open the vial and add the calculated volume of the chosen solvent.

- Dissolution: Gently swirl or vortex the vial until the lyophilized powder is completely dissolved.[\[2\]](#) Avoid vigorous shaking to prevent peptide degradation.
- Aliquoting: To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.

Storage of Reconstituted Solutions

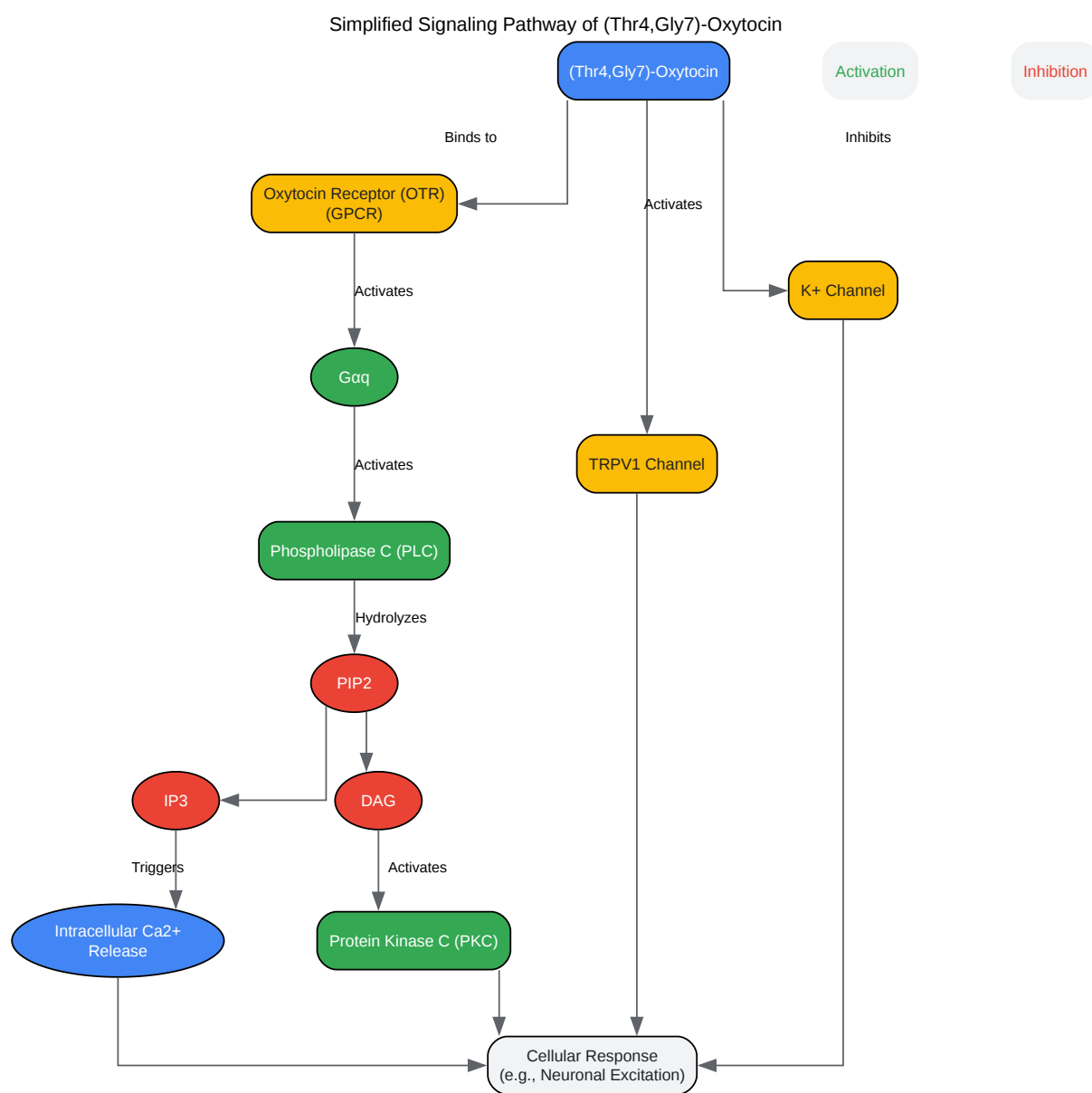
The stability of reconstituted **(Thr4,Gly7)-Oxytocin** is dependent on the storage temperature and the solvent used.

Storage Temperature	Stability in Aqueous Solution	Stability in DMSO	Notes
-80°C	Up to 1 year [1]	Up to 1 year [1]	Recommended for long-term storage.
-20°C	Up to 1 month [3]	Up to 1 month [3]	Suitable for short-term storage.
2-8°C	Up to 6 months (in appropriate buffer) [5]	Not Recommended	For very short-term storage (days).

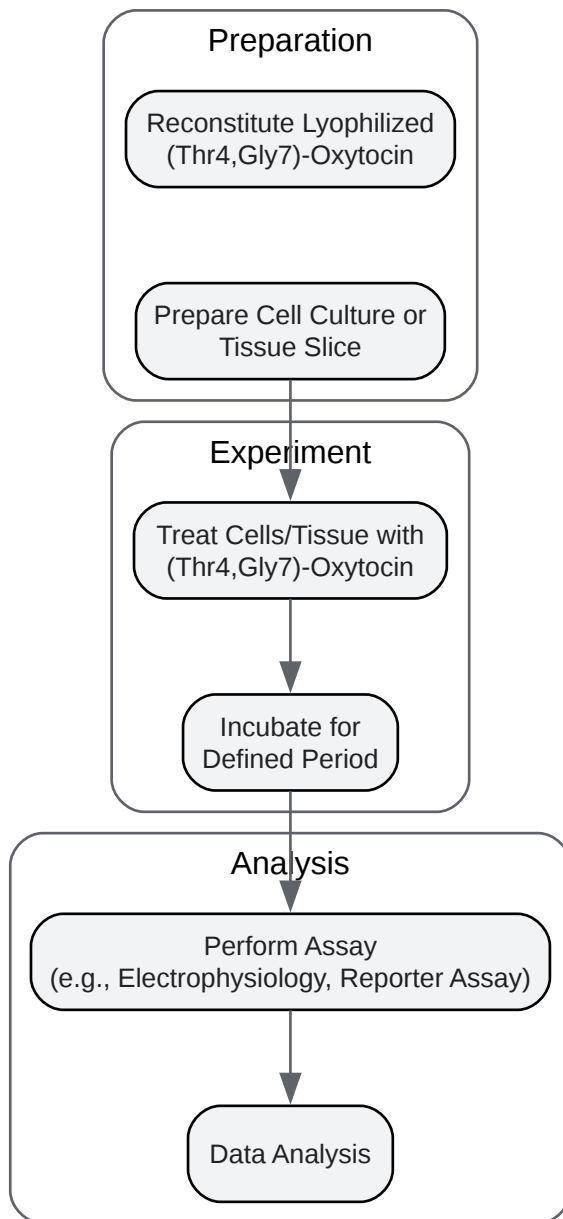
Table 2: Storage and Stability of Reconstituted **(Thr4,Gly7)-Oxytocin**.

Signaling Pathway

(Thr4,Gly7)-Oxytocin exerts its effects by binding to and activating the oxytocin receptor (OTR), a G-protein coupled receptor (GPCR). The primary signaling cascade involves the activation of the Gq alpha subunit, leading to the stimulation of phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, triggering the release of intracellular calcium (Ca²⁺). This increase in intracellular Ca²⁺ is a key event in many of the physiological responses to oxytocin. Additionally, **(Thr4,Gly7)-Oxytocin** has been shown to activate Transient Receptor Potential Vanilloid 1 (TRPV1) channels and inhibit certain potassium (K⁺) channels, leading to neuronal excitation.[\[1\]](#)[\[3\]](#)



General Workflow for In Vitro Experiments



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